

Personal protective equipment for handling (R)-CCG-1423

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Compound of Interest

Compound Name: (R)-CCG-1423

Cat. No.: B1683958

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Essential Safety and Handling Guide for (R)-CCG-1423

(R)-CCG-1423, a potent and selective inhibitor of the Rho/MKL1/SRF signaling pathway, is a valuable tool for researchers in cancer and diabetes. Due to its biological activity and the hazardous classifications of similar compounds, it is imperative to handle **(R)-CCG-1423** with a comprehensive safety protocol. This guide provides essential information on personal protective equipment (PPE), operational procedures, and disposal plans to ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE)

Given the conflicting safety information from various suppliers, a cautious approach is recommended. The following PPE should be worn at all times when handling **(R)-CCG-1423** in solid form or in solution.

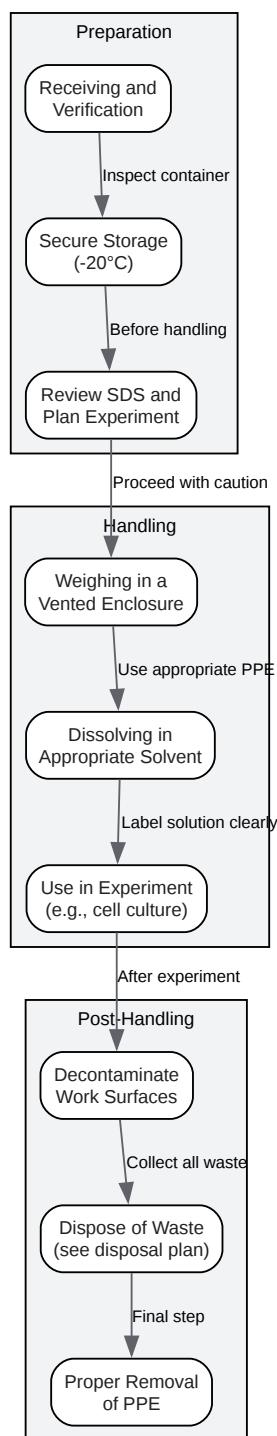
Activity	Required Personal Protective Equipment
Weighing and Aliquoting Solid Compound	- Chemical splash goggles or safety glasses with side shields- Nitrile gloves (double-gloving recommended)- Laboratory coat- Respiratory protection (N95 or higher-rated respirator)
Preparing Solutions	- Chemical splash goggles- Nitrile gloves- Laboratory coat
Handling Solutions (e.g., cell culture)	- Safety glasses- Nitrile gloves- Laboratory coat
Spill Cleanup	- Chemical splash goggles- Nitrile gloves (double-gloving recommended)- Laboratory coat- Respiratory protection (as needed, depending on spill size and ventilation)

Note: Always consult your institution's specific safety guidelines and the most recent Safety Data Sheet (SDS) available from the supplier. One supplier, MedChemExpress, classifies the racemate CCG-1423 as a flammable solid that causes skin and serious eye irritation.

Operational Plan: Safe Handling Procedures

A systematic approach to handling **(R)-CCG-1423** is crucial to minimize exposure risk. The following workflow outlines the key steps from receiving the compound to its final use in experiments.

Workflow for Safe Handling of (R)-CCG-1423

[Click to download full resolution via product page](#)**Caption: Workflow for the safe handling of (R)-CCG-1423.**

Experimental Protocols: Preparation of a Stock Solution

A common procedure in a research setting is the preparation of a stock solution.

Objective: To prepare a 10 mM stock solution of **(R)-CCG-1423** in DMSO.

Materials:

- **(R)-CCG-1423** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Vented balance enclosure or chemical fume hood
- Appropriate glassware (e.g., volumetric flask)
- Micropipettes and sterile, filtered tips
- Vortex mixer

Procedure:

- Don appropriate PPE: laboratory coat, nitrile gloves (double-gloved), and chemical splash goggles.
- Perform calculations: Determine the mass of **(R)-CCG-1423** required to make the desired volume and concentration of the stock solution. The molecular weight of **(R)-CCG-1423** is 454.75 g/mol .
- Weigh the compound: In a vented balance enclosure or chemical fume hood, carefully weigh the calculated amount of **(R)-CCG-1423** into a suitable container.
- Dissolve the compound: Add the appropriate volume of anhydrous DMSO to the container with the weighed **(R)-CCG-1423**.

- Ensure complete dissolution: Vortex the solution until the compound is completely dissolved. Gentle warming may be required.
- Store the stock solution: Aliquot the stock solution into smaller, clearly labeled, and tightly sealed vials. Store at -20°C for long-term stability.

Disposal Plan

All waste materials contaminated with **(R)-CCG-1423** must be disposed of as hazardous chemical waste.

- Solid Waste: Collect all disposable materials that have come into contact with **(R)-CCG-1423**, including gloves, weigh boats, and pipette tips, in a designated, sealed waste bag.
- Liquid Waste: Collect all solutions containing **(R)-CCG-1423** in a clearly labeled, sealed waste container. Do not pour down the drain. While one Safety Data Sheet from Cayman Chemical for the racemate CCG-1423 suggests it may cause long-lasting harmful effects to aquatic life, it is crucial to prevent any environmental release.
- Sharps Waste: Dispose of any contaminated needles or other sharps in a designated sharps container.

All waste containers must be clearly labeled with the contents and the appropriate hazard warnings. Follow your institution's guidelines for the final disposal of hazardous chemical waste.

By adhering to these safety and handling protocols, researchers can minimize the risks associated with the use of the potent small molecule inhibitor **(R)-CCG-1423** and ensure a safe laboratory environment.

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